

Personal protective equipment for handling 6-nitro-1H-indole-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *6-nitro-1H-indole-3-carbaldehyde*

Cat. No.: *B085431*

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Essential Safety and Handling Guide for 6-nitro-1H-indole-3-carbaldehyde

For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6-nitro-1H-indole-3-carbaldehyde** (CAS No. 10553-13-6). Adherence to these protocols is essential for ensuring personnel safety and regulatory compliance in the laboratory.

Immediate Safety and Hazard Information

6-nitro-1H-indole-3-carbaldehyde is a hazardous substance requiring careful handling. The primary hazards, as identified by the Globally Harmonized System (GHS), are summarized below.

Hazard Classification:

Hazard Class	GHS Code	Description	Pictogram	Signal Word
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Skin Sensitization (Category 1)	H317	May cause an allergic skin reaction	GHS07 (Exclamation Mark)	Warning
Skin Irritation (Category 2)	H315	Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Eye Irritation (Category 2A)	H319	Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

Data sourced from chemical suppliers and analogous compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Due to these hazards, it is imperative to use appropriate Personal Protective Equipment (PPE) at all times and to handle the compound within a certified chemical fume hood to prevent inhalation of dust.[\[1\]](#)

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **6-nitro-1H-indole-3-carbaldehyde**. The following table outlines the recommended PPE for various laboratory operations.

Operation	Eye and Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving and Storage	Safety glasses with side shields	Nitrile or butyl rubber gloves	Laboratory coat	Not generally required
Weighing and Aliquoting	Chemical splash goggles	Nitrile or butyl rubber gloves (consider double-gloving)	Laboratory coat	Required if not performed in a fume hood
Syntheses and Reactions	Chemical splash goggles and face shield	Chemical-resistant gloves (butyl rubber recommended for extended contact)	Chemical-resistant apron over a laboratory coat	Operations must be conducted in a chemical fume hood
Spill Cleanup	Chemical splash goggles and face shield	Heavy-duty, chemical-resistant gloves	Chemical-resistant suit or coveralls	Air-purifying respirator with appropriate cartridges
Waste Disposal	Chemical splash goggles	Nitrile or butyl rubber gloves	Laboratory coat	Not generally required if handling sealed containers

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for minimizing risks. The following step-by-step protocols provide guidance from receipt to disposal.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name and hazard pictograms.

- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing and reducing agents.^[4] The container must be kept tightly closed.

Handling and Use

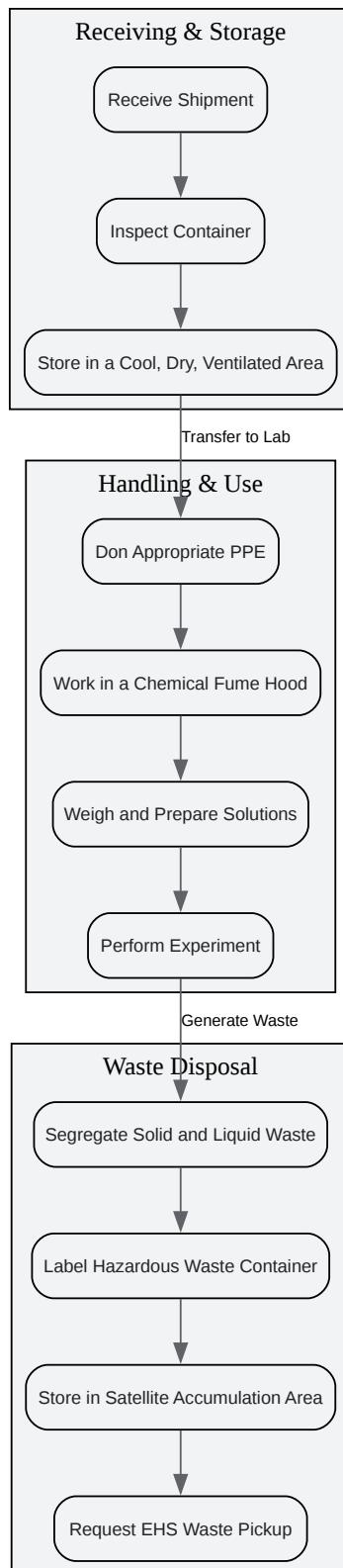
- Engineering Controls: All work with **6-nitro-1H-indole-3-carbaldehyde**, especially handling of the solid material, must be conducted in a certified chemical fume hood.^[1]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- Spill Preparedness: Ensure a chemical spill kit is readily available. In case of a spill, evacuate the area and follow your institution's emergency procedures.

Disposal Protocol

The disposal of **6-nitro-1H-indole-3-carbaldehyde** and any contaminated materials must be managed as hazardous waste.^[1]

- Waste Segregation:
 - Solid Waste: Collect all solid waste, including contaminated gloves, weigh boats, and paper towels, in a dedicated, clearly labeled hazardous waste container.
 - Liquid Waste: If the compound is dissolved in a solvent, collect the solution in a separate, compatible, and labeled hazardous waste container.
- Container Management:
 - Keep waste containers securely closed except when adding waste.^[1]
 - Store waste containers in a designated satellite accumulation area.
- Empty Containers: Empty containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).^[1] The rinsate must be collected as hazardous waste.
- Disposal Request: Follow your institution's procedures for the pickup and disposal of hazardous chemical waste.

Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **6-nitro-1H-indole-3-carbaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 6-nitro-1H-indole-3-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b085431#personal-protective-equipment-for-handling-6-nitro-1h-indole-3-carbaldehyde>

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